

Application Note: Quantitative Analysis of N2-Ethylpyridine-2,5-diamine

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Compound of Interest

Compound Name: N2-Ethylpyridine-2,5-diamine

CAS No.: 52025-39-5

Cat. No.: B1345538

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Introduction

N2-Ethylpyridine-2,5-diamine is an aromatic amine and a pyridine derivative that serves as a critical intermediate in the synthesis of various chemical entities, including dyes and active pharmaceutical ingredients.[1] The precise quantification of this compound is paramount for ensuring the quality, efficacy, and safety of the final products. Impurities or variations in concentration can significantly impact reaction yields, product purity, and potentially introduce toxicological risks.[2] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the robust analytical methods for the quantification of **N2-Ethylpyridine-2,5-diamine**, with a strong emphasis on High-Performance Liquid Chromatography (HPLC) with UV detection. Additionally, a Gas Chromatography-Mass Spectrometry (GC-MS) method is outlined for confirmatory analysis and instances where higher specificity is required.

This document is structured to provide not just protocols, but also the scientific rationale behind the methodological choices, ensuring that the described methods are not only accurate and precise but also adaptable and fundamentally sound. All methodologies are designed to be

validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and regulatory compliance.[\[3\]](#)[\[4\]](#)

Physicochemical Properties of N2-Ethylpyridine-2,5-diamine and its Analogs

While specific data for **N2-Ethylpyridine-2,5-diamine** is not readily available, we can infer its properties from structurally similar compounds like N2-Methylpyridine-2,5-diamine and N2,N2-dimethylpyridine-2,5-diamine.[\[5\]](#)[\[6\]](#) These compounds are aromatic amines, which generally exhibit basicity due to the lone pair of electrons on the nitrogen atoms. The pyridine ring introduces a degree of polarity. These characteristics are crucial in selecting the appropriate analytical techniques and optimizing separation parameters.

Property	Inferred Value/Characteristic for N2-Ethylpyridine-2,5-diamine	Rationale
Molecular Formula	C7H11N3	Based on chemical structure
Molecular Weight	~137.18 g/mol	Calculated from the molecular formula
Polarity	Moderately Polar	Presence of amino groups and pyridine ring
UV Absorbance	Expected in the 200-300 nm range	Characteristic of pyridine and aromatic amine chromophores [7]
Volatility	Moderately Volatile	Suitable for GC analysis, potentially with derivatization [8]

Primary Analytical Method: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

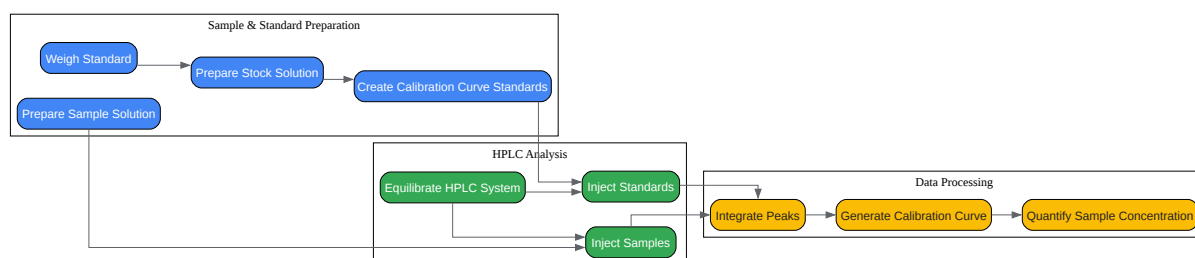
UV)

For routine quantification, a reversed-phase HPLC method with UV detection is recommended due to its robustness, precision, and wide availability in analytical laboratories. This technique separates compounds based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase.

Causality Behind Experimental Choices

- **Reversed-Phase (RP) Chromatography:** Aromatic amines like **N2-Ethylpyridine-2,5-diamine** are well-retained on nonpolar stationary phases (e.g., C18), allowing for excellent separation from more polar impurities.
- **C18 Column:** This is a versatile and widely used stationary phase that provides good retention and selectivity for a broad range of moderately polar compounds.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is used. The buffer controls the pH, which is critical for ensuring the consistent ionization state of the amine groups, thereby leading to reproducible retention times and peak shapes. A slightly acidic to neutral pH is often optimal for aromatic amines to prevent peak tailing.
- **UV Detection:** The pyridine ring and amino groups constitute a chromophore that absorbs UV light. A photodiode array (PDA) detector is recommended to determine the optimal detection wavelength and to assess peak purity. Based on similar pyridine derivatives, a wavelength in the range of 250-280 nm is expected to provide good sensitivity.^{[7][9]}

Experimental Workflow for HPLC-UV Analysis



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Caption: Workflow for the quantification of **N2-Ethylpyridine-2,5-diamine** by HPLC-UV.

Detailed Protocol: HPLC-UV Quantification

1. Materials and Reagents:

- **N2-Ethylpyridine-2,5-diamine** reference standard (purity >98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium phosphate monobasic (KH₂PO₄)
- Orthophosphoric acid
- Water (HPLC grade)

- 0.45 µm syringe filters

2. Instrumentation and Chromatographic Conditions:

- HPLC System: A system equipped with a quaternary pump, autosampler, column oven, and PDA detector.
- Column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: 20 mM Potassium Phosphate buffer, pH 6.5 (adjusted with orthophosphoric acid)
- Mobile Phase B: Acetonitrile
- Gradient:
 - 0-2 min: 10% B
 - 2-10 min: 10% to 70% B
 - 10-12 min: 70% B
 - 12-13 min: 70% to 10% B
 - 13-18 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 260 nm (or the determined λ_{max})

3. Preparation of Solutions:

- Standard Stock Solution (1 mg/mL): Accurately weigh 25 mg of **N2-Ethylpyridine-2,5-diamine** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B (diluent).

- **Calibration Standards:** Prepare a series of calibration standards by serially diluting the stock solution with the diluent to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- **Sample Preparation:** Accurately weigh a known amount of the sample containing **N2-Ethylpyridine-2,5-diamine** and dissolve it in the diluent to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

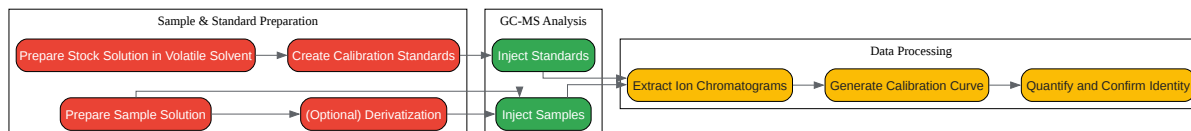
4. Data Analysis:

- Inject the calibration standards and generate a calibration curve by plotting the peak area against the concentration.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be >0.999 .
- Inject the sample solutions and use the peak area and the calibration curve to calculate the concentration of **N2-Ethylpyridine-2,5-diamine** in the samples.

Confirmatory Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers higher selectivity and structural confirmation, making it an excellent technique for identifying and quantifying **N2-Ethylpyridine-2,5-diamine**, especially in complex matrices or for trace-level analysis. Aromatic amines can sometimes exhibit poor peak shape in GC due to their polarity and potential for interaction with active sites in the GC system.^[10] Therefore, proper column deactivation and potentially derivatization are key considerations.^[8]

Experimental Workflow for GC-MS Analysis



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Caption: Workflow for the quantification of **N2-Ethylpyridine-2,5-diamine** by GC-MS.

Detailed Protocol: GC-MS Quantification

1. Materials and Reagents:

- **N2-Ethylpyridine-2,5-diamine** reference standard (purity >98%)
- Methanol or Dichloromethane (GC grade)
- (Optional) Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA)

2. Instrumentation and Conditions:

- GC-MS System: A gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or triple quadrupole).
- Column: A low-bleed, mid-polarity column such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Inlet Temperature: 250 °C
- Injection Mode: Splitless (for trace analysis) or Split (for higher concentrations)
- Oven Temperature Program:

- Initial temperature: 100 °C, hold for 1 min
- Ramp: 15 °C/min to 280 °C
- Hold: 5 min at 280 °C
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Full Scan (for initial identification) and Selected Ion Monitoring (SIM) for quantification.

3. Preparation of Solutions:

- Standard Stock Solution (1 mg/mL): Prepare in methanol or dichloromethane.
- Calibration Standards: Prepare by serial dilution in the same solvent.
- Sample Preparation: Dissolve the sample in the appropriate solvent to a concentration within the calibration range.

4. Data Analysis:

- In Full Scan mode, identify the characteristic fragment ions of **N2-Ethylpyridine-2,5-diamine**.
- For quantification, use SIM mode, monitoring at least three characteristic ions (one for quantification, two for confirmation).
- Generate a calibration curve and perform linear regression as described for the HPLC method.

Method Validation: A Self-Validating System

To ensure the trustworthiness of the analytical data, the chosen method must be validated according to ICH Q2(R1) guidelines.^{[3][11]} The validation process demonstrates that the analytical procedure is suitable for its intended purpose.

Validation Parameter	Acceptance Criteria	Rationale and Procedure
Specificity	The method should be able to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components.	Analyze a blank, a placebo (if applicable), the analyte standard, and a sample spiked with known impurities. The analyte peak should be well-resolved from other peaks. Peak purity analysis using a PDA detector is also recommended.
Linearity	Correlation coefficient (r^2) $\geq$ 0.999	Analyze a minimum of five concentrations across the desired range. Plot a graph of response versus concentration and perform linear regression.
Range	The range should cover 80-120% of the test concentration for assay and a wider range for impurity determination.	The range is established by confirming that the method provides acceptable linearity, accuracy, and precision within the specified limits. [4]
Accuracy	The recovery should be within 98.0% to 102.0%.	Perform recovery studies by spiking a placebo or sample with known amounts of the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target concentration).

Precision	Repeatability (RSD $\leq$ 2.0%), Intermediate Precision (RSD $\leq$ 2.0%)	Repeatability: Analyze a minimum of six replicate samples at 100% of the test concentration. Intermediate Precision: Repeat the analysis on a different day, with a different analyst, or on a different instrument.
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1	Can be determined based on the standard deviation of the response and the slope of the calibration curve, or by visual evaluation.
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1	The lowest concentration that can be quantified with acceptable precision and accuracy.
Robustness	No significant change in results	Intentionally vary method parameters (e.g., pH of mobile phase $\pm$ 0.2, column temperature $\pm$ 5 °C, flow rate $\pm$ 10%) and observe the effect on the results.

Forced Degradation Studies

Forced degradation studies are essential for developing stability-indicating methods.^{[12][13]} They help to identify potential degradation products and demonstrate the specificity of the analytical method to resolve the main analyte from these degradants.

Stress Conditions:

- Acid Hydrolysis: 0.1 M HCl at 60 °C for 24 hours
- Base Hydrolysis: 0.1 M NaOH at 60 °C for 24 hours

- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours[14]
- Thermal Degradation: 105 °C for 48 hours (for solid samples)
- Photolytic Degradation: Expose the sample to UV light (e.g., 254 nm) and white light for a specified period.

The stressed samples should be analyzed by the proposed HPLC method, and the peak purity of the **N2-Ethylpyridine-2,5-diamine** peak should be assessed.

Conclusion

This application note provides a detailed framework for the quantification of **N2-Ethylpyridine-2,5-diamine** using HPLC-UV as the primary method and GC-MS as a confirmatory technique. By following the outlined protocols and adhering to the principles of method validation, researchers can ensure the generation of accurate, reliable, and reproducible data. The emphasis on the rationale behind the experimental choices and the inclusion of forced degradation studies provides a comprehensive approach to developing a robust, stability-indicating analytical method suitable for research, development, and quality control environments.

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